

3-Fluoro-5-(trifluoromethyl)phenyl isocyanate safety and handling precautions

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Compound of Interest

Compound Name: 3-Fluoro-5-(trifluoromethyl)phenyl
isocyanate

Cat. No.: B1335913

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An In-depth Technical Guide to the Safe Handling of **3-Fluoro-5-(trifluoromethyl)phenyl isocyanate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Fluoro-5-(trifluoromethyl)phenyl isocyanate** (CAS No: 302912-19-2), a chemical intermediate used in laboratory and manufacturing settings.^[1] Due to its hazardous properties, strict adherence to safety protocols is essential to minimize risks to personnel and the environment.

Hazard Identification and Classification

3-Fluoro-5-(trifluoromethyl)phenyl isocyanate is classified as a hazardous substance.^{[1][2]}

The primary routes of exposure are inhalation, skin contact, and ingestion. It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} This chemical causes skin and serious eye irritation, and may lead to allergic skin reactions or asthma-like symptoms if inhaled.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Irritation	Category 2	H315: Causes skin irritation[1][2]
Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled[1][2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2]

The signal word for this chemical is Danger.[1][2]

Physical and Chemical Properties

Understanding the physical properties of this compound is crucial for safe handling and storage.

Table 2: Physical and Chemical Data

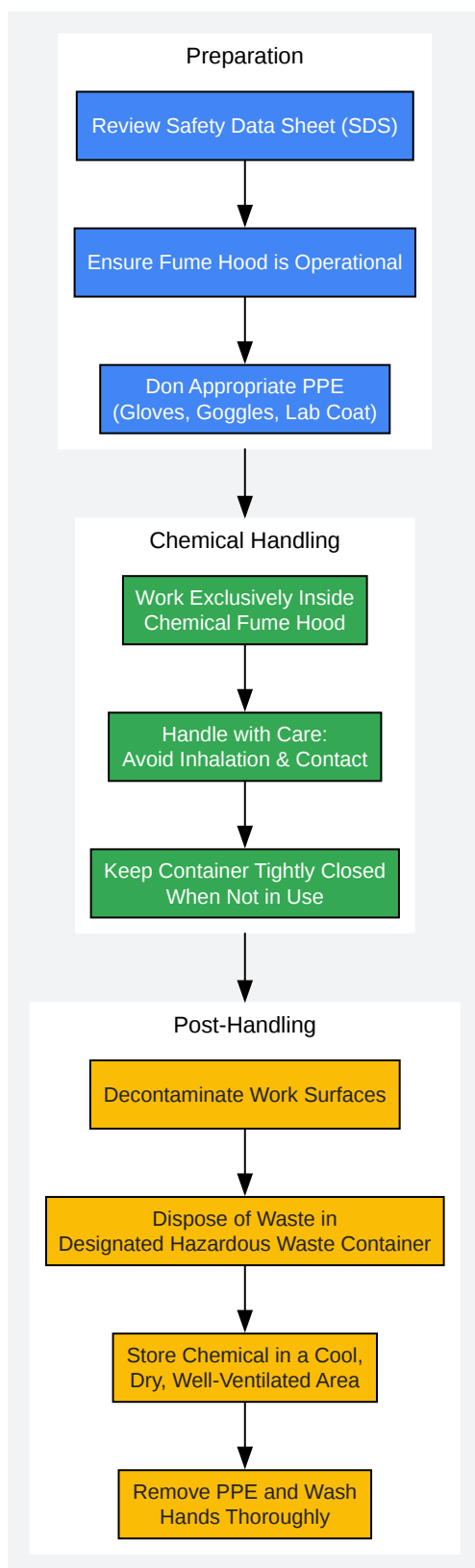
Property	Value
CAS Number	302912-19-2[1]
Molecular Formula	C8H3F4NO[2]
Molecular Weight	205.11 g/mol [2]
Appearance	Liquid
Boiling Point	164 °C (lit.)
Density	1.423 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.446 (lit.)
Flash Point	110 °C (230.0 °F) - closed cup

Safe Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and accidents.

Handling Protocols

- Always work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors, mists, or gas.[1][2]
- Avoid contact with skin, eyes, and clothing.[1]
- Wear appropriate personal protective equipment (PPE) as detailed in Section 5.[1][2]
- Wash hands and any exposed skin thoroughly after handling.[1][2]
- Contaminated work clothing should not be allowed out of the workplace.[3]
- Remove contaminated clothing and wash it before reuse.



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Caption: Standard workflow for safely handling **3-Fluoro-5-(trifluoromethyl)phenyl isocyanate**.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store locked up.
- Recommended storage temperature is 2-8°C.
- This material is moisture-sensitive; store under an inert gas if possible.
- Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)

First Aid Measures

In case of exposure, immediate action is required. Always show the safety data sheet to the attending medical professional.[\[1\]](#)

Table 3: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen. Consult a physician immediately.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician immediately.[1]
Eye Contact	Rinse cautiously and thoroughly with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician immediately.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.[1]

Exposure Controls and Personal Protection

Engineering Controls

- Ventilation: Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.[5]
- Safety Equipment: A safety shower and eye bath should be readily available in the immediate work area.[1][5]

Personal Protective Equipment (PPE)

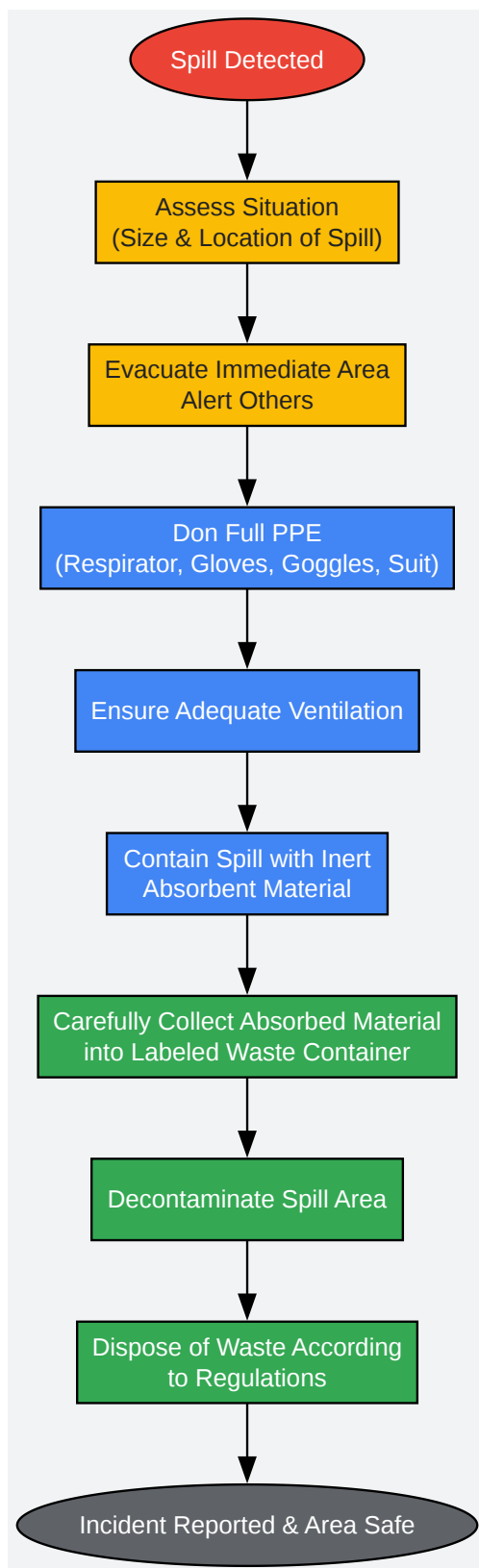
Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.[1][5][6]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Nitrile rubber) and clothing to prevent skin exposure.[1][5]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK).[7]

Accidental Release Measures

In the event of a spill, follow these emergency procedures to mitigate the hazard.

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment, including respiratory protection, to avoid breathing vapors and prevent contact with the substance.[1] Ensure adequate ventilation.[1]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, surface water, or ground water systems.[1]
- **Containment and Cleanup:** Cover the spill with a suitable non-flammable absorbent material (e.g., sand, earth, vermiculite).[1][8] Collect the absorbed material and place it in a suitable, labeled container for disposal as hazardous waste.[8] Wash the spill site after material pickup is complete.[1]



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Caption: Emergency workflow for responding to an accidental spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1] For large fires, water spray, fog, or alcohol-resistant foam is recommended.[9]
- Special Hazards: During a fire, irritating and toxic gases such as carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride may be generated.[1] Vapors are heavier than air and may spread along floors.[1]
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[1][5]
- Further Information: Cool containers exposed to fire with water spray to prevent them from exploding.[1]

Toxicological Information

The toxicological properties of this substance have not been fully investigated.[5] However, available data indicates it is harmful through oral, dermal, and inhalation routes.[1] It is a known skin and eye irritant and can cause sensitization of the skin and respiratory system.[1][2]

Note on Experimental Protocols: This guide is based on information from publicly available Safety Data Sheets. The detailed experimental methodologies used to generate the underlying toxicological data (e.g., LD50, LC50 studies) are not provided in these sources and are typically conducted under specific laboratory-controlled conditions according to international guidelines (e.g., OECD Test Guidelines).

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